

Pomalidomide-7-NH2: Chemical Structure and Properties

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Compound of Interest

Compound Name: Pomalidomide-7-NH2

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Technical Guide for PROTAC Development Core Identity & Chemical Architecture

Pomalidomide-7-NH2 is a functionalized derivative of the immunomodulatory drug Pomalidomide.^[1] It serves as a "linker-ready" E3 ligase ligand module for the synthesis of Proteolysis Targeting Chimeras (PROTACs).^[1] Unlike native Pomalidomide, which lacks a reactive handle for conjugation, **Pomalidomide-7-NH2** features a 7-carbon alkyl chain terminating in a primary amine, attached to the C4-position of the phthalimide ring.^[1]

Nomenclature and Identifiers

- Common Name: **Pomalidomide-7-NH2**, Pomalidomide-C7-NH2^{[1][2][3]}
- IUPAC Name: 4-[(7-aminoheptyl)amino]-2-(2,6-dioxopiperidin-3-yl)isoindole-1,3-dione^[1]
- CAS Number: 2093387-55-2 (Hydrochloride salt); 497146-96-0 (Free base/generic)^[1]
- Molecular Formula:

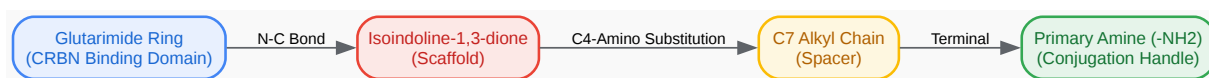
(Free base)^[1]

- Molecular Weight: 386.44 g/mol (Free base); ~422.91 g/mol (HCl salt)[1]

Structural Visualization

The molecule consists of three distinct domains:

- Warhead (CRBN Ligand): The glutarimide ring responsible for binding Cereblon (CRBN).[1]
- Core Scaffold: The phthalimide ring.
- Linker Handle: A linear heptyl chain (ending in a primary amine (), enabling conjugation.[1]



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Figure 1: Modular decomposition of **Pomalidomide-7-NH2** structure.

Physicochemical Properties

Understanding the physicochemical profile is essential for determining solubility in reaction media and predicting the cell permeability of the final PROTAC molecule.

Property	Value / Description	Impact on Experimentation
Solubility	Soluble in DMSO (>50 mg/mL), DMF.[1] Poorly soluble in water.	Protocol: Dissolve in DMSO for stock solutions. Avoid aqueous buffers for long-term storage due to hydrolysis risk.[1]
LogP (Calc)	~2.5 - 3.0	Indicates moderate lipophilicity; contributes to the overall permeability of the final PROTAC.[1]
pKa	~10.5 (Primary Amine)	The terminal amine is protonated at physiological pH. [1] For conjugation (amide coupling), ensure pH > 8 or use non-nucleophilic base (DIPEA).[1]
Stability	Hydrolytically sensitive (Glutarimide ring opens at pH > 7.5).[1]	Critical: Perform conjugation reactions in anhydrous conditions or buffered systems at pH < 7.5 if possible, though amide coupling requires basicity.
Appearance	Yellow to off-white solid	Color derived from the amino-phthalimide chromophore.[1]

Synthesis and Stability Mechanisms

Synthetic Route

The most robust synthesis involves a Nucleophilic Aromatic Substitution () reaction.[1] Pomalidomide itself is not the starting material; rather, Fluorothalidomide is used.

- Precursor: 2-(2,6-dioxopiperidin-3-yl)-4-fluoroisoindoline-1,3-dione (4-Fluoro-thalidomide).[1]
- Reagent: 1,7-Diaminoheptane (used in large excess, typically 5-10 equivalents).[1]

- Reaction: The primary amine of the diamine attacks the C4 position, displacing the fluoride.
- Purification: Excess diamine is removed to prevent polymerization during subsequent PROTAC synthesis.

Stability Warning: Glutarimide Hydrolysis

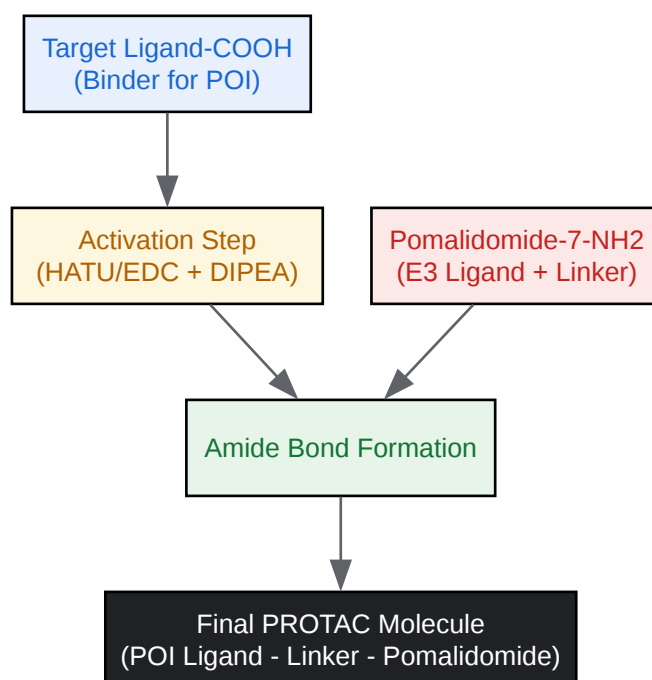
The glutarimide ring (the CRBN binding motif) is susceptible to spontaneous hydrolysis in basic aqueous media, opening to form a glutaramic acid derivative which loses binding affinity.

- Half-life: < 8 hours at pH 7.4; stable at pH 5-6.[1]
- Implication: Avoid storing stock solutions in aqueous buffers. Store as dry powder at -20°C or in anhydrous DMSO.

Experimental Application: PROTAC Synthesis

Pomalidomide-7-NH2 is designed for Amide Coupling with a Target Protein Ligand that possesses a carboxylic acid.[1][3]

PROTAC Conjugation Workflow



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Figure 2: Convergent synthesis workflow for generating PROTACs using **Pomalidomide-7-NH₂**.

Standard Conjugation Protocol

This protocol assumes the Target Ligand has a free carboxylic acid.

Reagents:

- Target Ligand-COOH (1.0 eq)
- **Pomalidomide-7-NH₂** (HCl salt) (1.0 - 1.2 eq)[1]
- HATU (1.2 eq) or EDC/HOAt[1]
- DIPEA (N,N-Diisopropylethylamine) (3.0 - 5.0 eq)[1]
- Solvent: Anhydrous DMF or DMSO[1]

Step-by-Step Procedure:

- Activation: Dissolve Target Ligand-COOH and HATU in anhydrous DMF. Add 1.0 eq of DIPEA. Stir for 5-10 minutes at Room Temperature (RT) to form the activated ester.
- Addition: Add **Pomalidomide-7-NH₂** to the reaction mixture.
- Basification: Add remaining DIPEA (2.0 - 4.0 eq). Note: The amine on **Pomalidomide-7-NH₂** is likely protonated (HCl salt); excess base is required to free the amine for reaction.[1]
- Reaction: Stir at RT for 1–4 hours. Monitor by LC-MS (Look for mass = MW_Ligand + MW_Pom7NH₂ - 18).[1]
- Quenching: Dilute with water/acetonitrile (containing 0.1% TFA) and purify immediately via Prep-HPLC. Do not leave in basic solution.

Biological Mechanism

Upon successful conjugation, the Pomalidomide moiety recruits the E3 ubiquitin ligase Cereblon (CRBN).[4] The alkyl linker (C7) provides sufficient spatial separation to allow the

formation of a ternary complex between the Target Protein and CRBN.[1]

- Binding Affinity: The modification at the C4 position of Pomalidomide generally retains high affinity for CRBN (for Pomalidomide derivatives).
- Linker Length Logic: The 7-carbon chain is a "medium" length linker.[1]
 - Too short (< C4): Steric clash prevents ternary complex formation.
 - Too long (> C12): Entropy penalty reduces degradation efficiency.
 - C7 Optima: Often provides the correct distance to span the E3-POI interface.

References

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